

A Researcher's Guide to N-Heptadecane-D36: Comparing Leading Manufacturers

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Compound of Interest		
Compound Name:	N-Heptadecane-D36	
Cat. No.:	B15141508	Get Quote

For researchers and scientists in drug development and related fields, the quality and reliability of internal standards are paramount for achieving accurate and reproducible results in quantitative analysis. **N-Heptadecane-D36**, a deuterated form of the C17 alkane, is a commonly used internal standard in gas chromatography-mass spectrometry (GC-MS) applications. This guide provides an objective comparison of **N-Heptadecane-D36** from three prominent manufacturers: Cambridge Isotope Laboratories (CIL), LGC Standards, and Chiron.

Data Presentation: A Side-by-Side Look at Product Specifications

The selection of an appropriate internal standard hinges on its purity and isotopic enrichment. The following table summarizes the key quantitative data for **N-Heptadecane-D36** as provided by each manufacturer. It is important to note that while direct Certificates of Analysis with detailed batch-specific data were not publicly available, the following specifications are listed on the manufacturers' product pages.



Manufacturer	Product Number	Isotopic Enrichment	Chemical Purity
Cambridge Isotope Laboratories	DLM-1342	98%	95%
LGC Standards	TRC-H195502	98%	Minimum 98%
Chiron	1548.17-K-IO	Not specified	Not specified (provided as a solution)

Note: Chiron provides **N-Heptadecane-D36** as a solution in isooctane at a concentration of 1000 μ g/mL. While specific purity and enrichment data are not listed on the product page, Certificates of Analysis are available for download from their website for specific batches.

Experimental Protocols: Ensuring Analytical Rigor

The utility of **N-Heptadecane-D36** as an internal standard is primarily in quantitative GC-MS analysis. Below is a detailed methodology for a typical experiment to assess the chemical purity and isotopic enrichment of **N-Heptadecane-D36**.

Protocol 1: Determination of Chemical Purity by Gas Chromatography-Flame Ionization Detection (GC-FID)

Objective: To determine the chemical purity of **N-Heptadecane-D36** by separating it from any non-deuterated or other impurities.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (GC-FID)
- Capillary Column: 30 m x 0.25 mm ID, 0.25 μm film thickness (e.g., DB-5ms or equivalent)

Procedure:

 Standard Preparation: Prepare a solution of N-Heptadecane-D36 in a high-purity solvent (e.g., hexane or isooctane) at a concentration of approximately 1 mg/mL.



GC-FID Parameters:

Injector Temperature: 280 °C

Detector Temperature: 300 °C

Oven Temperature Program:

Initial temperature: 100 °C, hold for 2 minutes

Ramp: 10 °C/minute to 300 °C

■ Hold: 10 minutes at 300 °C

Carrier Gas: Helium at a constant flow rate of 1 mL/min

Injection Volume: 1 μL (splitless injection)

 Data Analysis: The chemical purity is calculated by dividing the peak area of the N-Heptadecane-D36 by the total area of all peaks in the chromatogram and multiplying by 100.

Protocol 2: Determination of Isotopic Enrichment by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the percentage of deuterium incorporation in the **N-Heptadecane-D36** molecule.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary Column: Same as in Protocol 1

Procedure:

Standard Preparation: Use the same solution prepared for the GC-FID analysis.



• GC-MS Parameters:

 GC conditions: Use the same temperature program and carrier gas flow as in the GC-FID method.

MS conditions:

Ionization Mode: Electron Ionization (EI) at 70 eV

Mass Range: Scan from m/z 50 to 400

■ Ion Source Temperature: 230 °C

Quadrupole Temperature: 150 °C

• Data Analysis:

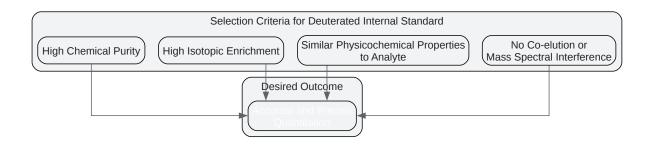
- Acquire the mass spectrum of the N-Heptadecane-D36 peak.
- The molecular ion ([M]+) for fully deuterated N-Heptadecane (C17D36) is expected at m/z 276.7.
- Look for the presence of the molecular ion of the unlabeled n-heptadecane (C17H36) at m/z 240.5.
- Isotopic enrichment is calculated from the relative intensities of the ion clusters corresponding to the deuterated and non-deuterated species.

Visualization of Experimental Workflow and Logic

To better illustrate the process of using an internal standard in a quantitative analysis workflow, the following diagrams are provided.







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 To cite this document: BenchChem. [A Researcher's Guide to N-Heptadecane-D36: Comparing Leading Manufacturers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15141508#comparing-n-heptadecane-d36-from-different-manufacturers]

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